Preparation of Amiprilose Hydrochloride Stock Solution for Experimental Use

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Compound of Interest	
Compound Name: Amiprilose Hydrochloride	
Cat. No.: B1665366	Get Quote

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Application Note and Protocol

Amiprilose Hydrochloride (CAS 56824-20-5) is a synthetic carbohydrate with notable anti-inflammatory and immunomodulatory properties.[1][2] It has been investigated for its therapeutic potential in autoimmune diseases, particularly rheumatoid arthritis.[3][4] This document provides detailed protocols for the preparation of **Amiprilose Hydrochloride** stock solutions for use in various experimental settings.

Chemical and Physical Properties

A summary of the relevant properties of **Amiprilose Hydrochloride** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	56824-20-5	[5]
Molecular Formula	$C_{14}H_{28}ClNO_6$	[5]
Molecular Weight	341.83 g/mol	[5]
Appearance	Solid	-
Solubility	Soluble in Water (1 mg/mL), DMSO	[6]
Storage (Solid)	4°C	[4]
Storage (Solution)	2-8°C (short-term)	-

Mechanism of Action

Amiprilose Hydrochloride functions as an immunomodulator, primarily by influencing the production of cytokines.[1] In vitro studies have demonstrated that it can modulate the levels of key inflammatory mediators, including a dose-dependent effect on Interleukin-1β (IL-1β) and Interleukin-2 (IL-2).[1] The precise molecular targets and the full signaling cascade are still under investigation.

Below is a diagram illustrating the proposed mechanism of action of **Amiprilose Hydrochloride** based on current understanding.

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Caption: Proposed immunomodulatory action of **Amiprilose Hydrochloride**.

Experimental Protocols

Safety Precautions

Before handling **Amiprilose Hydrochloride**, review the Safety Data Sheet (SDS). Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

Preparation of 1 mg/mL **Amiprilose Hydrochloride** Stock Solution in Water

This protocol is suitable for experiments requiring an aqueous solution of **Amiprilose Hydrochloride**.

Materials:

- **Amiprilose Hydrochloride** powder

- Sterile, pyrogen-free water (e.g., Water for Injection, WFI, or cell culture grade water)

- Sterile conical tubes (15 mL or 50 mL)

- Calibrated analytical balance

- Sterile serological pipettes or micropipettes

- Vortex mixer

- 0.22 µm sterile syringe filter

Procedure:

- Weighing: Accurately weigh 10 mg of **Amiprilose Hydrochloride** powder using a calibrated analytical balance and transfer it to a sterile conical tube.

- Dissolution: Add approximately 8 mL of sterile water to the conical tube.

- Mixing: Vortex the solution until the powder is completely dissolved. Visually inspect the solution to ensure no particulates are present.

- Volume Adjustment: Add sterile water to bring the final volume to 10 mL.

- Sterilization: Sterilize the stock solution by passing it through a 0.22 µm sterile syringe filter into a new sterile tube.

- Storage: Store the stock solution at 2-8°C for short-term use. It is recommended to prepare fresh solutions for optimal results.

Preparation of **Amiprilose Hydrochloride** Stock Solution in DMSO

This protocol is for experiments where a higher concentration stock solution is needed and the experimental system is tolerant to low concentrations of DMSO.

Materials:

- **Amiprilose Hydrochloride** powder

- Anhydrous, sterile-filtered DMSO

- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
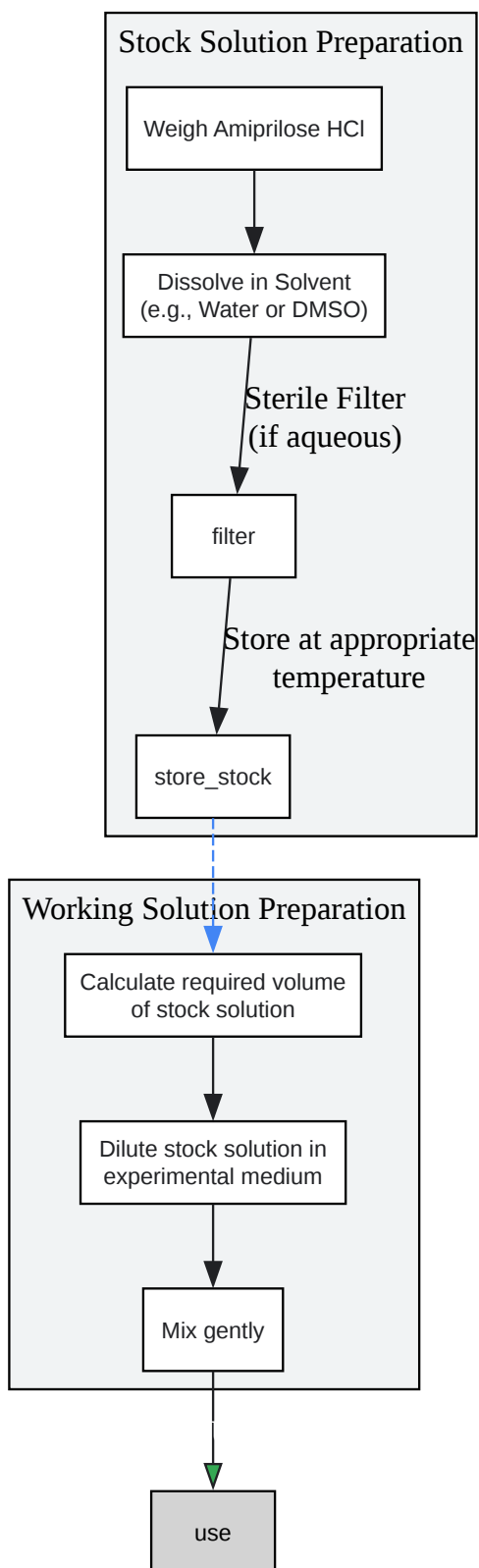
- Sterile micropipettes

- Vortex mixer

Procedure:

- Weighing: Accurately weigh the desired amount of **Amiprilose Hydrochloride** powder in a sterile tube.

- Dissolution: Add the required volume of DMSO to achieve the desired stock concentration.

- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.

- Storage: Store the DMSO stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.

Experimental Workflow for Preparing Working Solutions

The following diagram outlines the general workflow for preparing working solutions from a stock solution.

Stock Solution Preparation

Weigh Amiprilose HCl

Dissolve in Solvent
(e.g., Water or DMSO)

Sterile Filter
(if aqueous)

filter

Store at appropriate
temperature

store_stock

Working Solution Preparation

Calculate required volume
of stock solution

Dilute stock solution in
experimental medium

Mix gently

use

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Caption: Workflow for preparing **Amiprilose Hydrochloride** working solutions.

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